

Borussertib degradation and storage recommendations

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Compound of Interest

Compound Name: *Borussertib*

Cat. No.: *B606317*

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Borussertib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **Borussertib**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Borussertib** powder?

Borussertib as a solid powder should be stored at -20°C.[1][2] Under these conditions, it is stable for at least three to four years.[1][2][3]

Q2: How should I store **Borussertib** once it is dissolved in a solvent?

Stock solutions of **Borussertib** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C or -20°C.[3][4][5] The stability of the solution depends on the storage temperature.

Q3: What is the shelf-life of **Borussertib** stock solutions?

The shelf-life of **Borussertib** in solvent is dependent on the storage temperature. When stored at -80°C, the solution is stable for up to 2 years.[3][4] If stored at -20°C, the stability is reduced to 1 year, and some sources recommend a shorter period of 1 to 6 months.[3][4][5]

Q4: In which solvent should I dissolve **Borussertib**?

Borussertib is soluble in DMSO.[2][5][6] It is recommended to use fresh, moisture-free DMSO for the best solubility.[3]

Q5: What should I do if I observe precipitation when preparing a stock solution?

If precipitation occurs during the preparation of a stock solution, gentle heating at 37°C and/or sonication can be used to aid dissolution.[4][5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Borussertib	- Use of aged or moisture-absorbed DMSO.- Insufficient mixing.	- Use fresh, anhydrous DMSO. [3]- Gently warm the solution to 37°C and/or use an ultrasonic bath to aid dissolution.[5]
Reduced Compound Activity	- Improper storage of stock solutions (e.g., repeated freeze-thaw cycles).- Use of expired stock solution.	- Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. [3][5]- Always use stock solutions within the recommended shelf-life (see stability table below).
Inconsistent Experimental Results	- Inconsistent concentration of working solutions.- Degradation of the compound in the working solution.	- Prepare fresh working solutions for each experiment from a properly stored stock solution.[4]- Ensure complete dissolution of the stock solution before preparing working solutions.

Storage and Stability Data

Form	Storage Temperature	Stability	Source
Powder	-20°C	3 years	[1] [3]
Powder	-20°C	≥ 4 years	[2]
In DMSO	-80°C	2 years	[4]
In DMSO	-80°C	1 year	[3]
In DMSO	-80°C	6 months	[5]
In DMSO	-20°C	1 year	[4]
In DMSO	-20°C	1 month	[3] [5]

Experimental Protocols

Preparation of **Borussertib** Stock Solution (10 mM in DMSO)

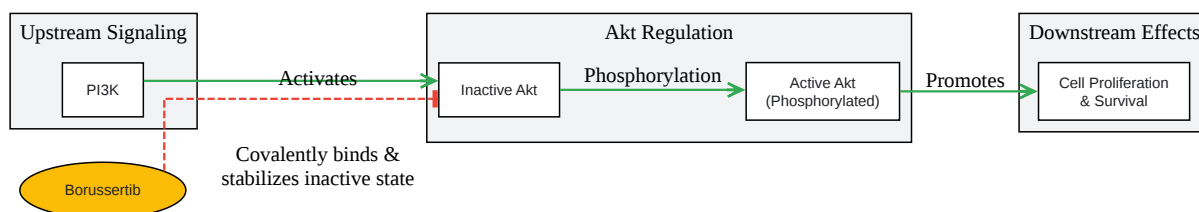
- Equilibrate the vial of **Borussertib** powder to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve a final concentration of 10 mM. For example, to a 1 mg vial of **Borussertib** (M.Wt: 596.68 g/mol), add 167.6 µL of DMSO.
- Vortex the solution to mix.
- If precipitation is observed, gently warm the vial to 37°C or place it in an ultrasonic bath until the solid is completely dissolved.[\[5\]](#)
- Aliquot the stock solution into single-use vials and store at -80°C or -20°C.

Visualizations

Borussertib's Mechanism of Action: Covalent-Allosteric Inhibition of Akt

Borussertib is a first-in-class covalent-allosteric inhibitor of the protein kinase Akt.[\[1\]](#)[\[7\]](#) It specifically binds to cysteine residues Cys296 and Cys310 in the non-catalytic domain of Akt,

which stabilizes an inactive conformation of the kinase.[8] This prevents the downstream signaling that promotes cell proliferation and survival.

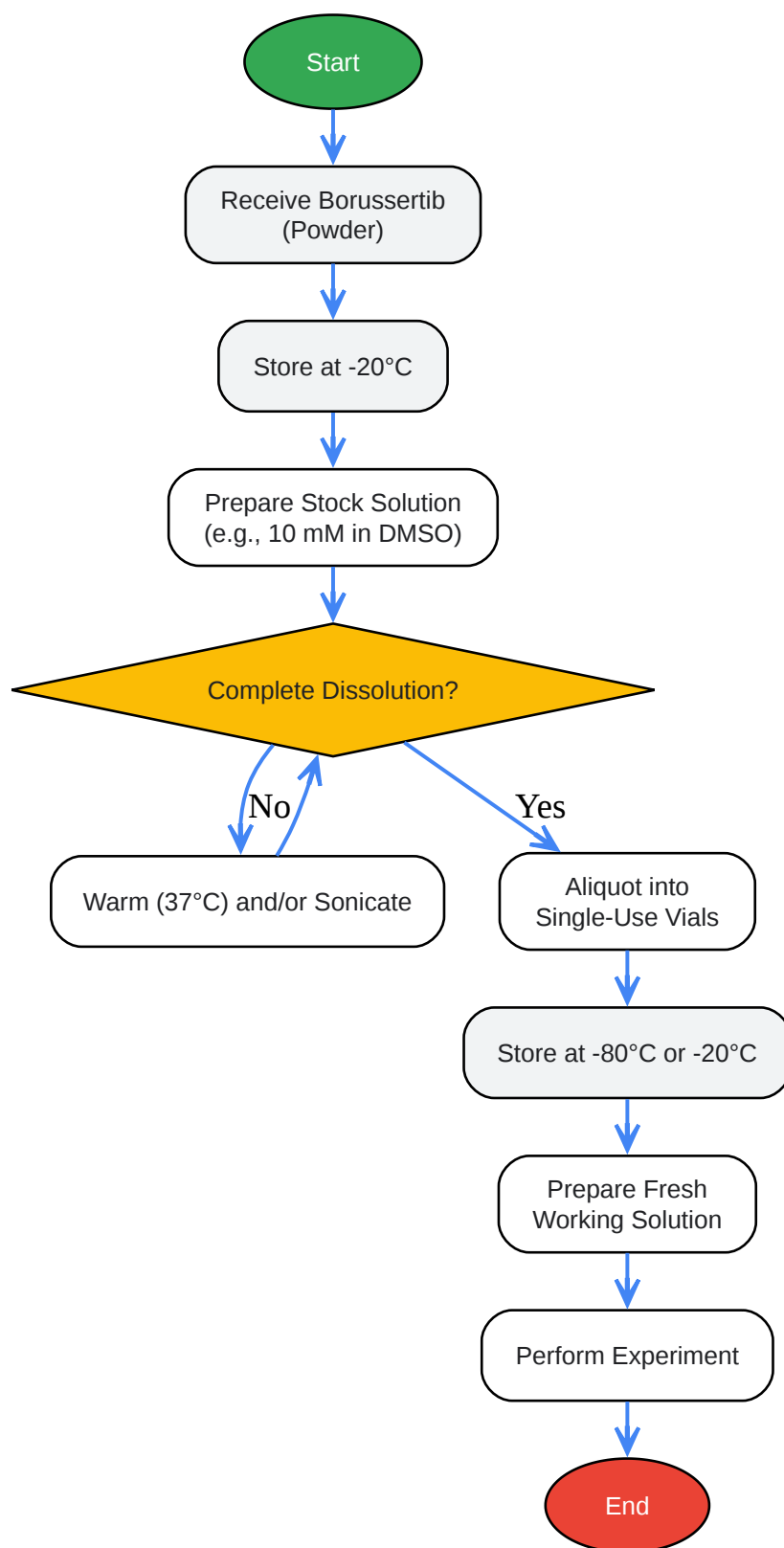


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Caption: **Borussertib** inhibits the PI3K/Akt signaling pathway.

Recommended Workflow for Handling **Borussertib**

The following workflow ensures the integrity and optimal performance of **Borussertib** in experimental settings.



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